

3-(3-Chlorophenyl)propiophenone proper disposal procedures

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Compound of Interest

Compound Name: 3-(3-Chlorophenyl)propiophenone

CAS No.: 58122-03-5

Cat. No.: B1298397

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Operational Guide: Safe Disposal and Waste Management of **3-(3-Chlorophenyl)propiophenone**

Executive Summary

Immediate Action Required: Do NOT dispose of **3-(3-Chlorophenyl)propiophenone** via sanitary sewer, trash, or evaporation.[1][2] This compound is a halogenated aromatic ketone; its disposal requires high-temperature incineration with acid gas scrubbing capabilities.[1][2]

Critical Segregation Rule: strictly segregate this waste into Halogenated Waste streams. Mixing with non-halogenated solvents (e.g., acetone, ethanol) significantly increases disposal costs and complicates incineration processes due to the generation of corrosive hydrogen chloride (HCl) gas.[1]

Chemical Profile & Hazard Identification

Understanding the physicochemical properties is the first step in a self-validating safety protocol.[1][2]

Parameter	Data	Operational Implication
Chemical Name	3-(3-Chlorophenyl)propiophenone	Primary identifier for waste tags.
CAS Number	58122-03-5 (or isomer specific)	Verify against SDS to prevent cross-contamination.[1][2]
Molecular Formula	C ₁₅ H ₁₃ ClO	Chlorine content dictates "Halogenated" waste stream. [2]
Physical State	Solid (crystalline powder)	May require dissolution for liquid waste streams or solid packing.[2]
Key Hazards	Skin/Eye Irritant, Acute Tox.[1]	Requires full PPE (Nitrile gloves, safety goggles).[1]
Incompatibilities	Strong Oxidizing Agents	Do not mix with nitric acid, perchlorates, or permanganates in waste drums.[1]

Waste Stream Segregation & Management

As a Senior Application Scientist, I emphasize source segregation. Once a halogenated compound enters a non-halogenated drum, the entire drum must be treated as halogenated, often tripling the disposal cost.[1]

Protocol A: Solid Waste (Pure Compound)

- Containment: Place the solid substance in a screw-top jar (glass or HDPE).
- Labeling: Apply a hazardous waste label.
 - Constituents: "3-(3-Chlorophenyl)propiophenone, 98%." [1][2]
 - Hazard Checkbox: Toxic, Irritant.[1]

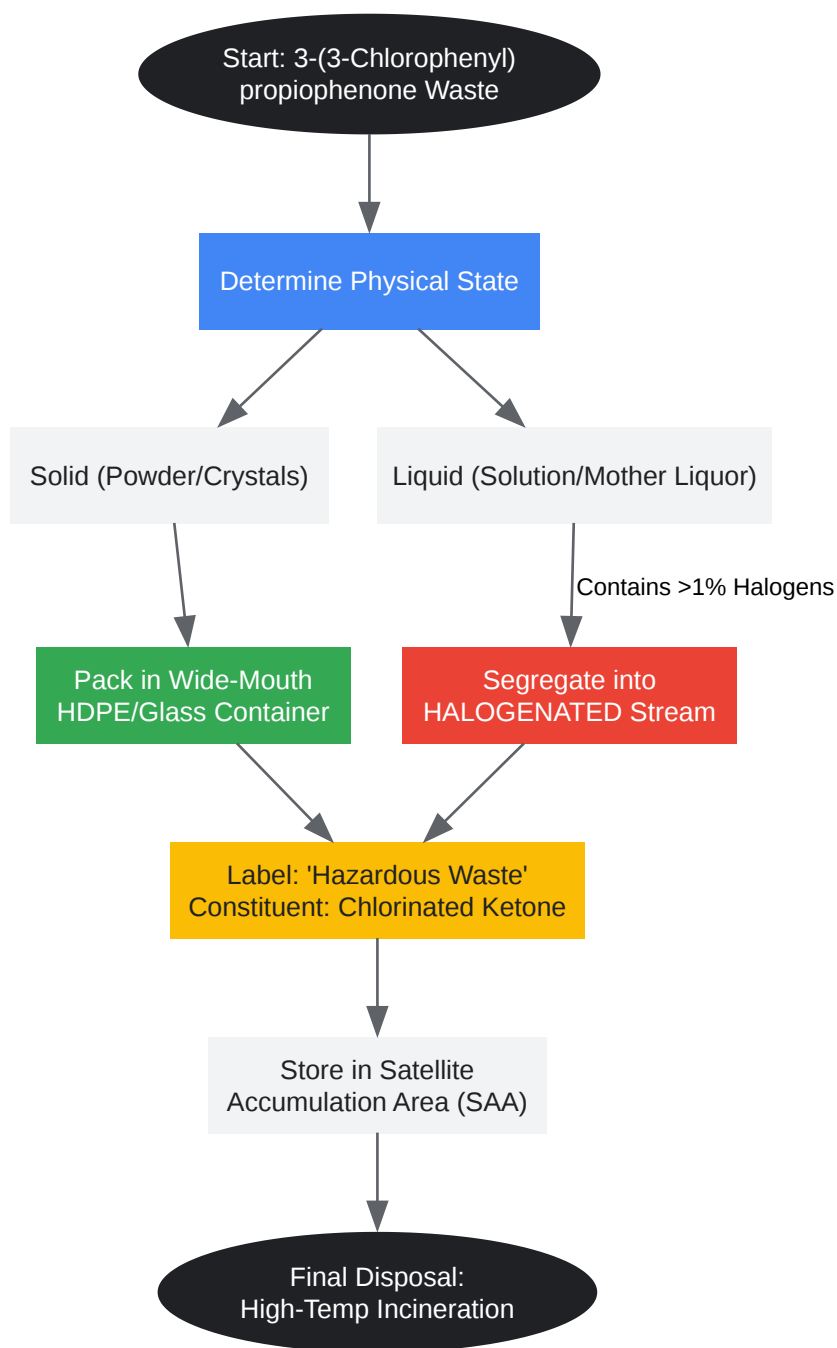
- Secondary Containment: Place the jar into a clear, sealable plastic bag (4-mil thickness) before placing it in the solid waste drum.

Protocol B: Liquid Waste (Reaction Mixtures/Rinsates)

- Solvent Compatibility: Ensure the carrier solvent is compatible.^{[1][2]} (e.g., Dichloromethane, Ethyl Acetate).^{[1][3]}
- Stream Selection: Pour into the HALOGENATED SOLVENT carboy.
 - Why? Incinerators burn halogenated waste at higher temperatures (>1100°C) with scrubbers to neutralize the HCl byproducts.
- Headspace: Leave 10% headspace in the container to allow for vapor expansion.^{[1][2]}

Decision Logic: Waste Workflow

The following diagram illustrates the critical decision points for disposing of chlorinated intermediates.



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Figure 1: Decision tree for the segregation and packaging of halogenated aromatic waste.

Emergency Spill Response

Trustworthiness relies on preparedness.[1][2] This protocol is self-validating: if you have these materials on hand, you can manage a breach immediately.

- Isolate: Evacuate the immediate area. Mark the zone.
- PPE Up: Wear nitrile gloves (double-gloved recommended), lab coat, and safety goggles.[1] If powder is airborne, use an N95 or P100 respirator.[1]
- Contain:
 - Solids: Gently cover with a wet paper towel to prevent dust generation, then scoop into a waste container.[1]
 - Liquids: Surround with vermiculite or chem-mats.[1][2] Do NOT use sawdust (combustible).[2]
- Clean: Wipe the surface with a soap/water solution.[1][2] Place all cleanup materials into the Solid Hazardous Waste bin.

Regulatory Framework (RCRA Compliance)

In the United States, this compound falls under the Resource Conservation and Recovery Act (RCRA).[1]

- Waste Characterization: While **3-(3-Chlorophenyl)propiophenone** is not explicitly "P" or "U" listed, it is a Characteristic Waste if it exhibits toxicity or is mixed with ignitable solvents.[1][2]
- Halogenated Solvents (F-List): If mixed with spent halogenated solvents (e.g., Methylene Chloride), it adopts F001/F002 codes.[1][2]
- Generator Status: Ensure your lab's "Cradle-to-Grave" documentation tracks this mass from purchase to the incineration manifest.[1][2]

References

- PubChem.**3-(3-Chlorophenyl)propiophenone** Compound Summary. National Library of Medicine.[1][2] [[Link](#)][1][2]
- U.S. Environmental Protection Agency (EPA).Criteria for the Definition of Solid Waste and Solid and Hazardous Waste Exclusions. 40 CFR Part 261.[1] [[Link](#)][1][2]

- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200(g).^[2] [[Link](#)]^[1]^[2]

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- 2. 3'-Chloropropiophenone | C₉H₉ClO | CID 587128 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Waste Code [rcrainfo.epa.gov]
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